

Technical Support Center: Safe Handling of 2-[4-(bromomethyl)phenyl]propanoic acid

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Compound of Interest

2-[4-

Compound Name: (Bromomethyl)phenyl]propanoic
acid

Cat. No.: B028180

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This guide provides essential safety information, troubleshooting for common handling issues, and detailed protocols for researchers, scientists, and drug development professionals working with **2-[4-(bromomethyl)phenyl]propanoic acid** (CAS No. 111128-12-2).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-[4-(bromomethyl)phenyl]propanoic acid**?

A1: **2-[4-(bromomethyl)phenyl]propanoic acid** is a hazardous substance that can cause severe skin burns and serious eye damage.^{[1][2][3][4]} It is classified as a corrosive material.^{[1][4][5]} Additionally, it may cause respiratory irritation if inhaled.^[6] It is also identified as a lachrymator, meaning it can cause tearing.^[4]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure personal safety, the following PPE must be worn:

- Gloves: Chemical-resistant gloves are required to prevent skin contact.^{[4][6]}
- Eye Protection: Chemical safety goggles or a face shield are necessary to protect against serious eye damage.^{[4][6]}

- Protective Clothing: A lab coat or other protective clothing should be worn to cover exposed skin.[4][6]
- Respiratory Protection: In poorly ventilated areas or when dust is generated, a NIOSH-approved respirator (such as a dust mask type N95) is recommended.[5]

Q3: I accidentally spilled a small amount of the powder on the lab bench. What is the correct cleanup procedure?

A3: For small spills, you should first ensure the area is well-ventilated and you are wearing the appropriate PPE.[4][6] Avoid creating dust.[3] Gently sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.[4][6] Consult local regulations for proper waste disposal.[4]

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is crucial:

- Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected skin with plenty of soap and water.[6] Seek immediate medical attention as corrosive injuries can be severe.[3][7]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[3][6] If you are wearing contact lenses, remove them if it is safe to do so and continue rinsing.[3] Seek immediate medical attention.[4]

Q5: How should **2-[4-(bromomethyl)phenyl]propanoic acid** be stored?

A5: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[3][6] It should be stored locked up and away from incompatible materials such as strong oxidizing agents.[3][4][6]

Data Presentation

Physical and Chemical Properties

Property	Value	Source
CAS Number	111128-12-2	[2] [5] [6] [8]
Molecular Formula	C10H11BrO2	[1] [2] [8]
Molecular Weight	~243.10 g/mol	[1] [2] [5] [8]
Appearance	Beige to cream crystalline powder	[2]
Melting Point	126-130 °C	[2] [5] [9]
Solubility	Sparingly soluble in water; Soluble in DMSO and DMF	[2]

Hazard Identification

Hazard Classification	GHS Code	Signal Word
Skin Corrosion/Irritation (Category 1B)	H314	Danger
Serious Eye Damage/Eye Irritation (Category 1)	H314	Danger
Specific target organ toxicity (single exposure) - Respiratory system	May cause respiratory irritation	Warning

Experimental Protocols

Protocol 1: Emergency First Aid Procedures

- Inhalation:

1. Immediately move the affected individual to fresh air.[\[3\]](#)[\[6\]](#)
2. If breathing is difficult, provide oxygen.[\[3\]](#)

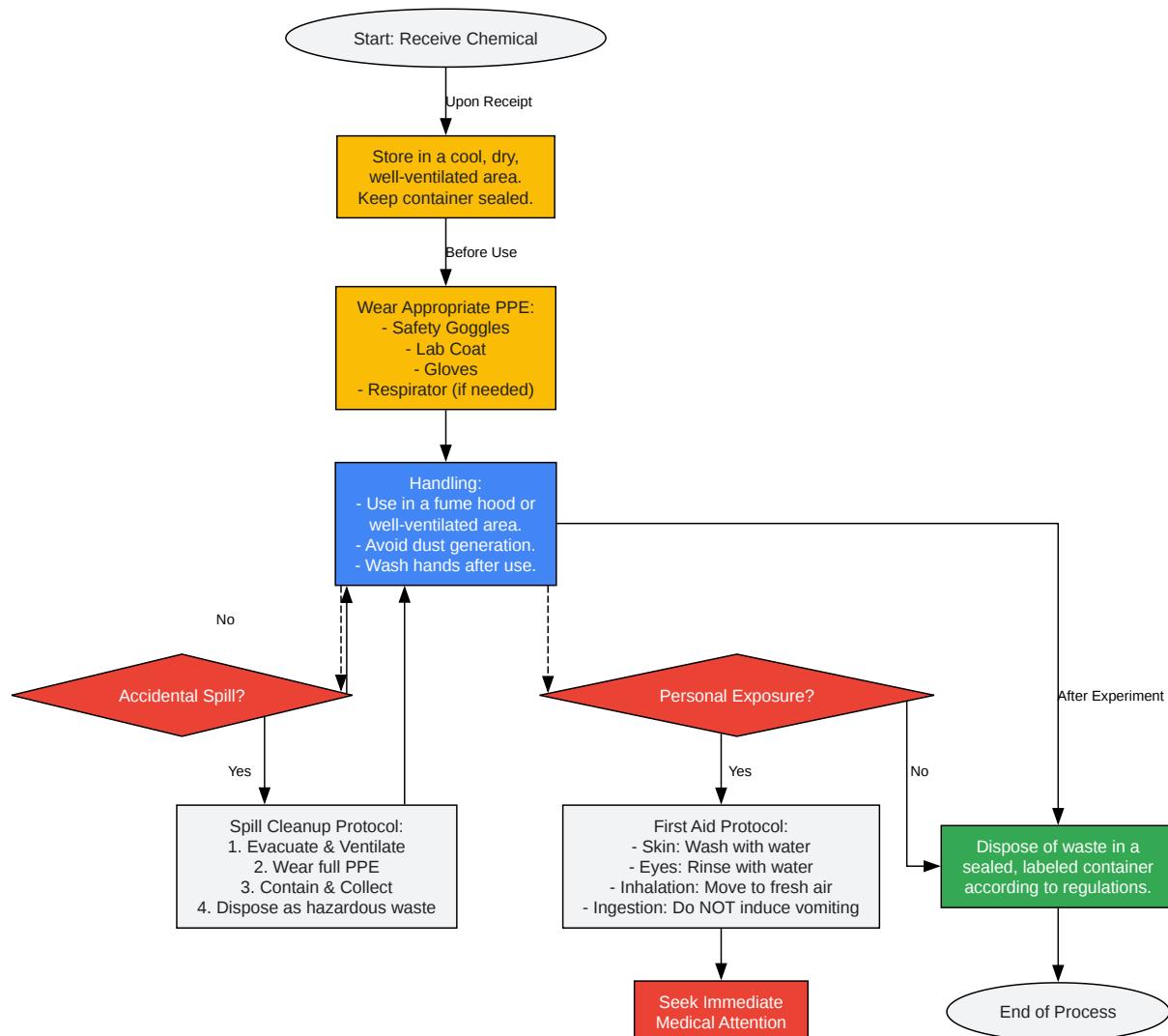
3. If the individual is not breathing, administer artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested.[3]
 4. Seek immediate medical attention.[6]
- Skin Contact:
 1. Immediately remove all contaminated clothing and shoes.[6]
 2. Wash the affected area with large amounts of soap and water.[6]
 3. Seek immediate medical attention.[6]
 - Eye Contact:
 1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3]
 2. Remove contact lenses if present and easy to do.[3]
 3. Continue rinsing.
 4. Seek immediate medical attention.[4]
 - Ingestion:
 1. Do NOT induce vomiting.[3][4]
 2. Rinse the mouth with water.[3][6]
 3. Seek immediate medical attention.[6]

Protocol 2: Accidental Release and Spill Cleanup

- Personal Precautions:
 1. Ensure adequate ventilation.[6]

2. Wear all required personal protective equipment, including respiratory protection, gloves, eye protection, and protective clothing.[4][6]
 3. Avoid dust formation.[3]
- Containment and Cleaning:
 1. Prevent further leakage or spillage if it is safe to do so.[4]
 2. For solid spills, carefully sweep up the material.[6] Avoid generating dust.
 3. Place the collected material into a suitable and properly labeled container for disposal.[4][6]
 - Environmental Precautions:
 1. Do not let the product enter drains, other waterways, or soil.[4]

Mandatory Visualization

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Caption: Workflow for the safe handling of **2-[4-(bromomethyl)phenyl]propanoic acid**.

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- To cite this document: BenchChem. [Technical Support Center: Safe Handling of 2-[4-(bromomethyl)phenyl]propanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028180#safe-handling-procedures-for-2-4-bromomethyl-phenyl-propanoic-acid>]

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